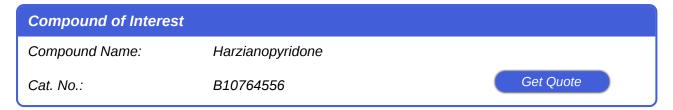


The Chemical Architecture and Biological Profile of Harzianopyridone: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Harzianopyridone, a natural product isolated from the fungus Trichoderma harzianum, has garnered significant interest within the scientific community for its potent biological activities. This technical guide provides a comprehensive overview of the chemical structure of Harzianopyridone, its primary mechanism of action as a mitochondrial complex II inhibitor, and its antifungal properties. Detailed experimental protocols for its isolation, and for conducting key biological assays are presented to facilitate further research and development.

Chemical Structure and Properties

Harzianopyridone is a pyridone alkaloid with a distinct chemical architecture.[1] Its systematic IUPAC name is 4-hydroxy-5,6-dimethoxy-3-[(2R,E)-2-methylhex-4-enoyl]pyridin-2(1H)-one. The molecule possesses a central 4-hydroxy-2-pyridone core, which is substituted with two methoxy groups and an acyl side chain containing a chiral center and a double bond.

Table 1: Chemical and Physical Properties of Harzianopyridone



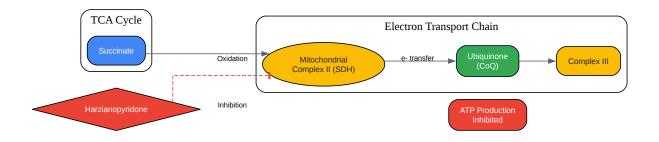
Property	Value	Reference
Molecular Formula	C14H19NO5	[2]
Molecular Weight	281.30 g/mol	[2]
IUPAC Name	4-hydroxy-5,6-dimethoxy-3- [(2R,E)-2-methylhex-4- enoyl]pyridin-2(1H)-one	[2]
CAS Number	126637-69-2	[3]
Canonical SMILES	C/C=C/CINVALID-LINK C(=O)C1=C(C(=C(NC1=O)OC)OC)O	
Appearance	White solid	_
Solubility	Soluble in methanol, chloroform, ethyl acetate, acetone, DMSO, acetonitrile. Insoluble in water and hexane.	

Mechanism of Action: Inhibition of Mitochondrial Complex II

The primary mechanism of action of **Harzianopyridone** is the potent and specific inhibition of mitochondrial complex II, also known as succinate dehydrogenase (SDH) or succinate:ubiquinone oxidoreductase (SQR). This enzyme complex is a crucial component of both the tricarboxylic acid (TCA) cycle and the electron transport chain, playing a vital role in cellular respiration.

By inhibiting complex II, **Harzianopyridone** disrupts the transfer of electrons from succinate to ubiquinone, thereby impeding ATP production. This disruption of cellular energy metabolism is the basis for its observed biological activities.





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